

Application Notes and Protocols: Preparation of Glycerol Phosphate Disodium Salt Hydrate Stock Solution

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Compound of Interest

Compound Name: *Glycerol phosphate disodium salt hydrate*

Cat. No.: *B1260366*

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Introduction

Glycerol phosphate disodium salt hydrate is a widely utilized reagent in biomedical research, particularly in cell biology and tissue engineering. It serves two primary functions: as an organic phosphate donor to promote the mineralization of the extracellular matrix by osteoblasts in cell culture, and as a serine-threonine phosphatase inhibitor in kinase assays and lysis buffers.^{[1][2][3]} Its application is critical in studies involving osteogenic differentiation of mesenchymal stem cells and in the investigation of signaling pathways regulated by phosphorylation.^{[1][3][4]} This document provides a detailed protocol for the preparation, sterilization, and storage of a stock solution for reproducible and effective use in various research applications.

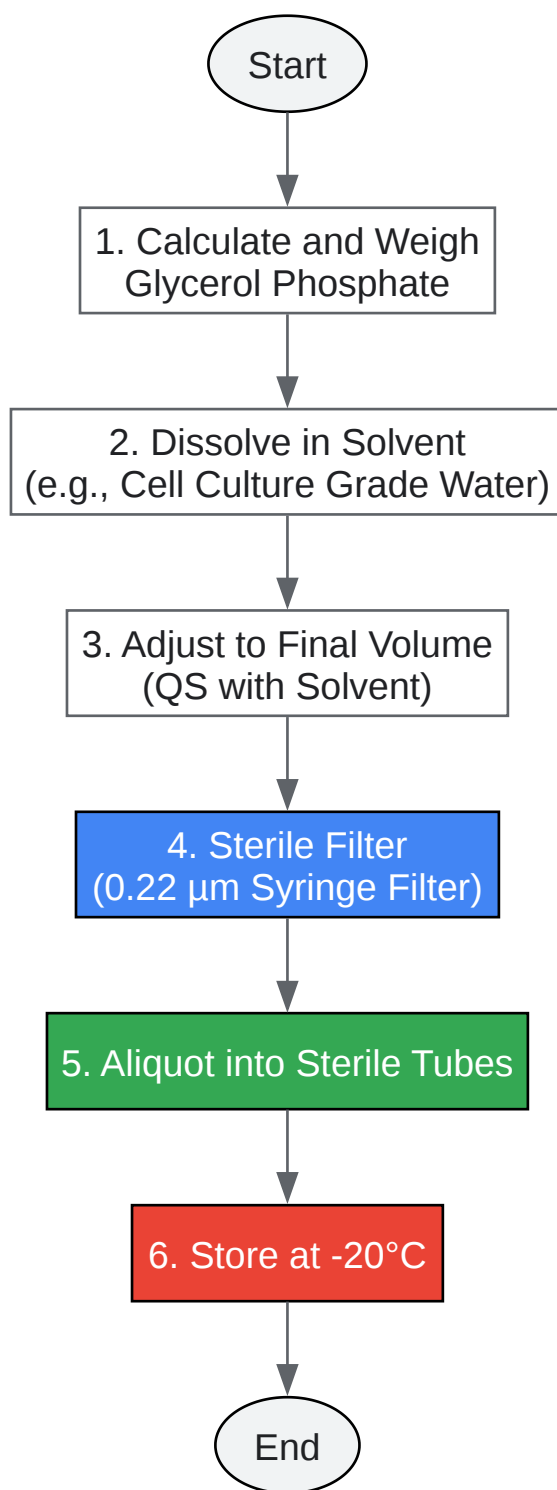
Quantitative Data Summary

The physicochemical properties of **glycerol phosphate disodium salt hydrate** can vary depending on its hydration state. It is imperative for researchers to consult the Certificate of Analysis provided by the manufacturer for the lot-specific molecular weight to ensure accurate concentration calculations.

Property	Value	Source(s)
Molecular Formula	$C_3H_7Na_2O_6P \cdot xH_2O$	
Molecular Weight	Anhydrous: 216.04 g/mol Hydrate: ~234.05 g/mol Pentahydrate: 306.11 g/mol	[5][6][7]
Appearance	White to off-white crystalline powder	[8][9]
Solubility (in Water)	Readily soluble. Reported values range from 10 mg/mL in PBS to 100 mg/mL in water.	[9][10][11][12][13]
Storage (Solid Form)	2-8°C, protect from moisture.	[9][14]
Storage (Stock Solution)	Aliquoted at -20°C for up to 3 months. Avoid repeated freeze-thaw cycles.	[14]
Typical Stock Conc.	1 M	[2][15]
Typical Working Conc.	10 mM - 50 mM (for osteogenic differentiation and as a phosphatase inhibitor).	[15][16][17]

Experimental Workflow Diagram

The following diagram illustrates the workflow for preparing a sterile stock solution of **glycerol phosphate disodium salt hydrate**.



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Caption: Workflow for stock solution preparation.

Experimental Protocol: Preparation of a 1 M Stock Solution

This protocol details the steps to prepare a 1 M stock solution of β -glycerophosphate disodium salt pentahydrate. Adjust the mass of the solute based on the specific molecular weight of your reagent.

1. Materials

- β -Glycerophosphate disodium salt hydrate (e.g., pentahydrate, MW = 306.11 g/mol)[\[7\]](#)
- Nuclease-free, cell culture grade water
- Sterile conical tubes (15 mL or 50 mL)
- Sterile serological pipettes
- 0.22 μ m sterile syringe filter
- Sterile syringes
- Sterile microcentrifuge tubes or cryovials for aliquoting
- Analytical balance
- Weighing paper or boat
- Vortex mixer (optional)

2. Calculations

To prepare a 1 M stock solution, use the following formula:

$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Desired Volume (L)} \times \text{Molecular Weight (g/mol)}$$

Example for 10 mL of a 1 M solution using β -glycerophosphate disodium salt pentahydrate (MW = 306.11 g/mol):

$$\text{Mass (g)} = 1 \text{ mol/L} \times 0.010 \text{ L} \times 306.11 \text{ g/mol} = 3.061 \text{ g}$$

3. Step-by-Step Procedure

- Preparation: In a sterile environment (e.g., a laminar flow hood), prepare all necessary sterile materials.
- Weighing: Using an analytical balance, carefully weigh the calculated mass (e.g., 3.061 g) of **glycerol phosphate disodium salt hydrate** powder and place it into a sterile conical tube.
- Dissolution:
 - Add approximately 70-80% of the final desired volume of sterile water to the conical tube (e.g., 7-8 mL for a 10 mL final volume).
 - Cap the tube securely and mix by inverting or vortexing gently until the powder is completely dissolved. The solution should be clear and colorless.[\[10\]](#)
- Volume Adjustment (QS):
 - Once fully dissolved, carefully add sterile water to bring the total volume to the final desired volume (e.g., 10 mL). This is known as "quantity sufficient" or QS.
 - Mix the solution again to ensure homogeneity.
- Sterilization:
 - Draw the entire solution into a sterile syringe.
 - Attach a 0.22 µm sterile syringe filter to the tip of the syringe.
 - Dispense the solution through the filter into a new sterile conical tube. This step is crucial as it removes potential microbial contaminants without using heat, which could degrade the compound.[\[2\]](#)[\[18\]](#)
- Aliquoting and Storage:

- Dispense the sterile stock solution into smaller, single-use volumes (e.g., 100 µL or 1 mL) in sterile cryovials or microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration (1 M), and preparation date.
- Store the aliquots at -20°C. They are stable for up to 3 months.[14] For daily use, an aliquot can be thawed and kept at 2-8°C, but it is recommended to use it within a day.[12][13]

Application in Osteogenic Differentiation Media

Glycerol phosphate is a standard component of osteogenic induction media, typically used at a final concentration of 10 mM.[16][17]

To prepare 100 mL of osteogenic medium:

- Start with 99 mL of your basal medium (e.g., α-MEM or DMEM supplemented with 10% FBS and other required components like dexamethasone and ascorbic acid).[16]
- Thaw one aliquot of your 1 M glycerol phosphate stock solution.
- Add 1 mL of the 1 M stock solution to the 99 mL of medium.
 - Calculation: $V_1M_1 = V_2M_2 \rightarrow (1\text{ M})(V_1) = (0.01\text{ M})(100\text{ mL}) \rightarrow V_1 = 1\text{ mL}$
- Mix the final medium thoroughly before adding it to your cell cultures.

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